

# Refining AD 0261 dosage for optimal efficacy

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## Compound of Interest

Compound Name: AD 0261

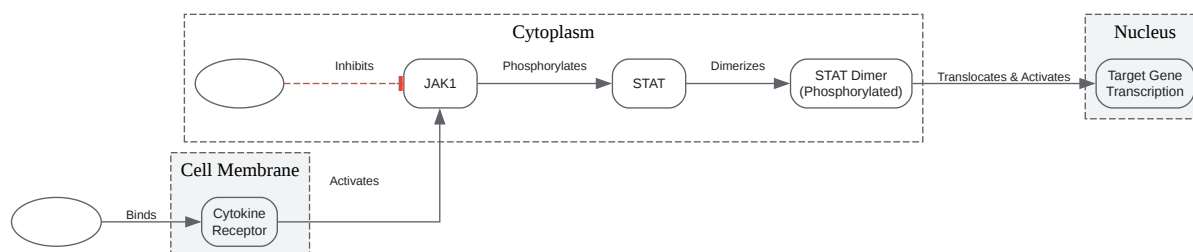
Cat. No.: B1663492

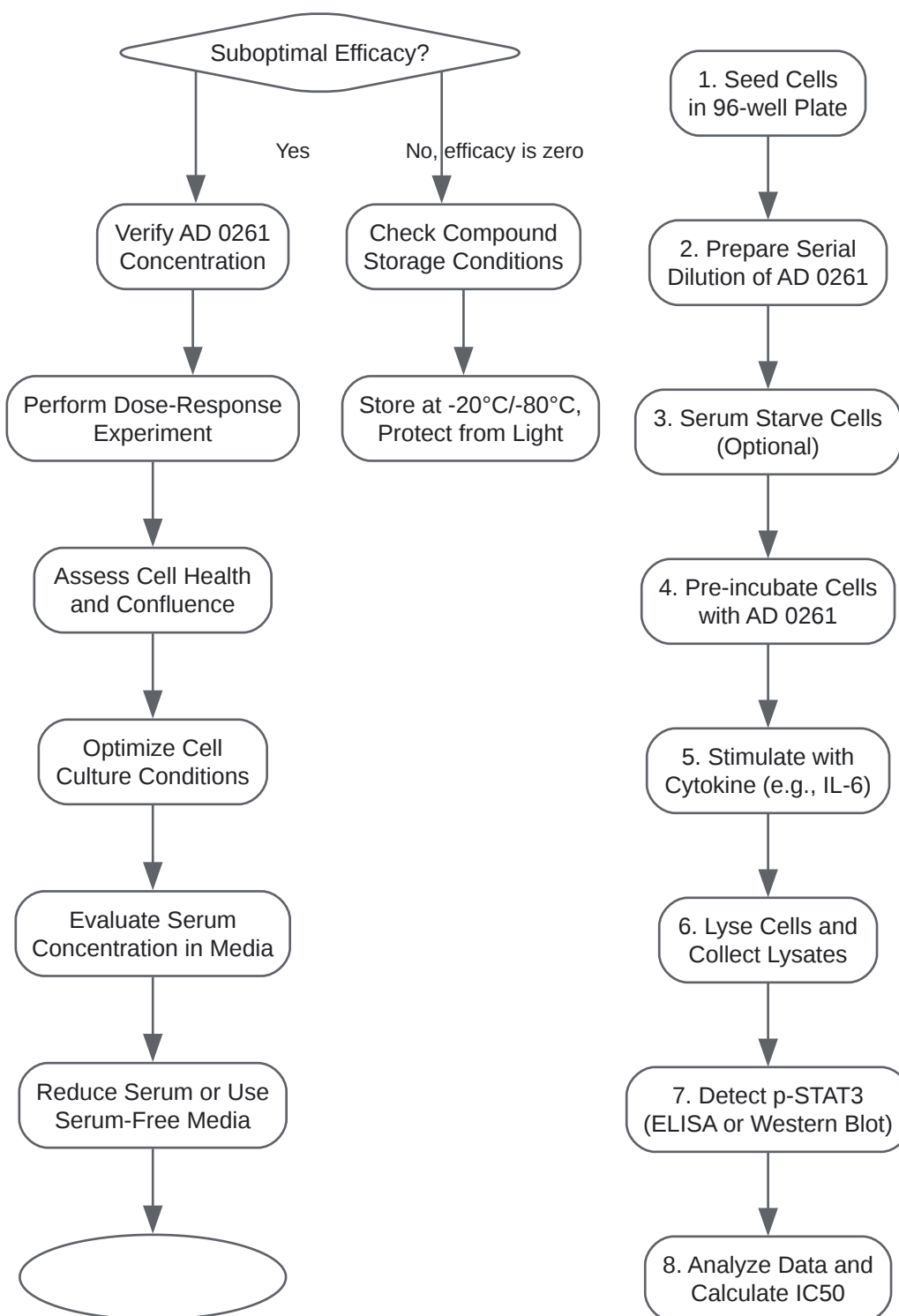
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## Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **AD 0261**?

A1: **AD 0261** is a potent and selective, ATP-competitive inhibitor of Janus Kinase 1 (JAK1). By binding to the ATP-binding site of JAK1, **AD 0261** prevents the phosphorylation and activation of downstream Signal Transducer and Activator of Transcription (STAT) proteins. This blockade effectively dampens the signaling cascade of various pro-inflammatory cytokines implicated in autoimmune and inflammatory diseases.





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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)